

Navigating the Landscape of Tert-butyl Benzylalaninate Derivatives: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

The term "tert-butyl benzylalaninate" can refer to several structurally related compounds, each with distinct chemical identifiers and properties. This ambiguity necessitates a careful approach to sourcing and utilizing these molecules in research and development. This technical guide provides a comprehensive overview of the most relevant derivatives, focusing on N-benzyl-L-alanine tert-butyl ester, while also presenting key data for related compounds to aid in proper identification and application.

Unraveling the Ambiguity: A Family of Related Compounds

The user's query for "**tert-butyl benzylalaninate**" could correspond to a number of chemical structures depending on the placement of the benzyl and tert-butyl groups on the alanine backbone. The primary candidate, based on nomenclature, is N-benzyl-L-alanine tert-butyl ester. However, searches also yield information on other relevant compounds where these functional groups are present. The following table summarizes the key identifiers for these molecules to prevent confusion in procurement and experimental design.



Compound Name	CAS Number	Molecular Formula
N-Benzyl-L-alanine tert-butyl ester	85753-12-4	C14H21NO2
N-Cbz-β-Alanine tert-butyl ester	18605-26-0	C15H21NO4
tert-Butyl L-alaninate	21691-50-9	C7H15NO2
β-Alanine t-butyl ester hydrochloride	58620-93-2	C7H15NO2 · HCI

Core Compound Profile: N-Benzyl-L-alanine tertbutyl ester

N-benzyl-L-alanine tert-butyl ester (CAS Number: 85753-12-4) is a derivative of the amino acid L-alanine, featuring a benzyl group attached to the nitrogen atom and a tert-butyl ester at the carboxyl terminus. These modifications are common in peptide synthesis and drug design to protect reactive groups, enhance stability, and improve bioavailability.

Specifications

A comprehensive set of specifications for N-benzyl-L-alanine tert-butyl ester is crucial for its application in sensitive experimental settings. While detailed experimental data is not uniformly available across all suppliers, the following table summarizes key physical and chemical properties.

Property	Value
CAS Number	85753-12-4
Synonyms	tert-Butyl benzyl-L-alaninate
Molecular Formula	C14H21NO2
Molecular Weight	235.32 g/mol



Note: Purity, appearance, and other specifications may vary by supplier and should be confirmed with a certificate of analysis.

Profiles of Related Alanine Derivatives

To provide a broader context and assist in the selection of the appropriate building block, this section details the specifications of other commercially available alanine derivatives that are often associated with the "**tert-butyl benzylalaninate**" nomenclature.

N-Cbz-β-Alanine tert-butyl ester

This compound incorporates a benzyloxycarbonyl (Cbz) protecting group on the amino function of β -alanine.

Property	Value	Source
CAS Number	18605-26-0	[1][2]
Synonyms	tert-Butyl 3- (((benzyloxy)carbonyl)amino)pr opanoate, N-CBZ-BETA- ALANINETERT-BUTYLESTER	[1]
Molecular Formula	C15H21NO4	[1]
Molecular Weight	279.33 g/mol	[1]
Purity	95%	[1]
Boiling Point	409.3°C at 760 mmHg	[1]
Density	1.101 g/cm ³	[1]

tert-Butyl L-alaninate

A simpler derivative, this compound has a free amino group and a tert-butyl ester protecting the carboxylic acid.



Property	Value	Source
CAS Number	21691-50-9	[3]
Synonyms	(S)-tert-Butyl 2- aminopropanoate	[3]
Molecular Formula	C7H15NO2	[3]
Molecular Weight	145.20 g/mol	[3]
IUPAC Name	tert-butyl (2S)-2- aminopropanoate	[3]

β-Alanine t-butyl ester hydrochloride

This is the hydrochloride salt of the tert-butyl ester of β -alanine, often used to improve solubility and stability.

Property	Value	Source
CAS Number	58620-93-2	[4]
Synonyms	β-Ala-OtBu·HCl	[4]
Molecular Formula	C7H15NO2 · HCl	[4]
Molecular Weight	181.7 g/mol	[4]
Purity	≥99% (HPLC)	[4]
Appearance	White to off-white powder	[4]
Melting Point	153-163 °C	[4]
Storage	0-8 °C	[4]

Experimental Protocols: Synthesis of Alanine Derivatives



Foundational & Exploratory

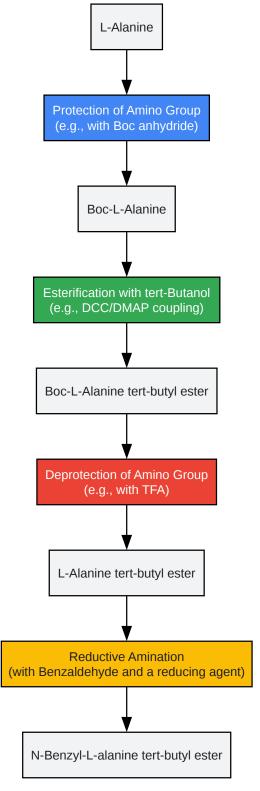
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While a specific, detailed experimental protocol for the synthesis of N-benzyl-L-alanine tert-butyl ester was not found in the immediate search results, a general synthetic strategy can be inferred from standard organic chemistry principles and procedures for analogous compounds. The synthesis would typically involve two key steps: N-benzylation of L-alanine followed by tert-butylation of the carboxylic acid, or vice-versa.

A plausible synthetic workflow is outlined below. This should be considered a general guideline, and specific reaction conditions would require optimization.



General Synthetic Workflow for N-Benzyl-L-alanine tert-butyl ester



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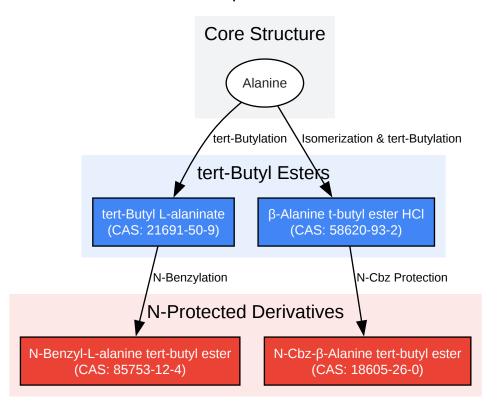
Caption: A potential synthetic pathway for N-benzyl-L-alanine tert-butyl ester.



Logical Relationship of Identified Compounds

The following diagram illustrates the structural relationships between the discussed alanine derivatives, highlighting the core alanine structure and the various protecting groups.

Structural Relationships of Alanine Derivatives



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Caption: Relationship between alanine and its tert-butyl and N-protected derivatives.

Applications in Drug Development and Research

Amino acid derivatives with protected functional groups are fundamental in the synthesis of peptides and peptidomimetics. The tert-butyl ester group provides steric hindrance that protects the carboxylic acid from participating in unwanted side reactions during peptide coupling. The N-benzyl group can also serve as a protecting group or be a key pharmacophoric element in the final molecule. These compounds are valuable intermediates in the synthesis of complex organic molecules, including active pharmaceutical ingredients.



In conclusion, while the term "**tert-butyl benzylalaninate**" is ambiguous, a careful examination of available chemical data allows researchers to identify and procure the specific isomer required for their work. This guide provides a foundational understanding of the key derivatives to facilitate informed decision-making in a research and development setting.

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